

How to dissolve A-1155463 in DMSO for in vitro use

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Compound of Interest

Compound Name: A-1155463

Cat. No.: B8055303

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Technical Support Center: A-1155463

Welcome to the technical support center for **A-1155463**. This guide provides detailed information, protocols, and troubleshooting advice for using **A-1155463** in in vitro settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **A-1155463** for in vitro use?

A-1155463 should be dissolved in dimethyl sulfoxide (DMSO). It is poorly soluble in water and ethanol.^{[1][2]} For best results, use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the compound's solubility.^{[1][2]}

Q2: How do I prepare a stock solution of **A-1155463** in DMSO?

To prepare a stock solution, dissolve **A-1155463** powder in 100% DMSO to a desired concentration, typically between 10 mM and 50 mM. You may need to use sonication or gentle warming (e.g., in a 37°C water bath) to fully dissolve the compound.^{[3][4]} Refer to the Experimental Protocol section below for a detailed procedure.

Q3: My compound precipitated when I diluted the DMSO stock solution in my aqueous cell culture medium. What should I do?

Precipitation upon dilution in aqueous media is common for hydrophobic compounds.^[5] To avoid this:

- Perform serial dilutions: Instead of a single large dilution, dilute the stock solution stepwise in your culture medium.
- Ensure rapid mixing: Add the DMSO stock solution dropwise to the culture medium while gently vortexing or stirring.[6][7]
- Limit final DMSO concentration: Keep the final concentration of DMSO in your cell culture below 0.5% to prevent both precipitation and solvent-induced cytotoxicity.[6][7] Most cell lines can tolerate up to 0.5% DMSO, but sensitive or primary cells may require concentrations below 0.1%.[6][7]

Q4: What is the appropriate storage condition for **A-1155463** solutions?

Once prepared, aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C for up to one year or at -80°C for up to two years.[3][4]

Q5: What is the mechanism of action of **A-1155463**?

A-1155463 is a highly potent and selective inhibitor of B-cell lymphoma-extra large (Bcl-xL), an anti-apoptotic protein.[3] By binding to Bcl-xL, **A-1155463** prevents it from sequestering pro-apoptotic proteins like Bax and Bak. This frees Bax and Bak to form pores in the mitochondrial outer membrane, leading to the release of cytochrome c and subsequent activation of caspases, ultimately inducing apoptosis (programmed cell death).[1]

Quantitative Data Summary

The following table summarizes key quantitative data for working with **A-1155463**.

Parameter	Value	Source(s)
Molecular Weight	669.79 g/mol	[4]
Solubility in DMSO	50 - 100 mg/mL (74.65 - 149.3 mM)	[1][3]
Recommended Stock Conc.	10 - 50 mM in 100% DMSO	[3]
Recommended Final DMSO Conc. in Media	< 0.5% (v/v)	[6][7]
In Vitro EC ₅₀ (Molt-4 cells)	~70 nM	[1][3]
Binding Affinity (K _i for Bcl-xL)	< 0.01 nM	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution

- **Weigh the Compound:** Accurately weigh out the desired amount of **A-1155463** powder. For example, to make 1 mL of a 10 mM solution, you would need 6.698 mg.
- **Add Solvent:** Add the calculated volume of fresh, 100% DMSO. Based on the molecular weight of 669.79, to prepare a 10 mM stock solution, you would dissolve 6.698 mg in 1 mL of DMSO. Use the following formula or the reconstitution table provided by the supplier.[3][4]
$$\text{Volume (mL)} = \text{Mass (mg)} / (\text{Concentration (mM)} * \text{Molecular Weight (mg/mmol)})$$
- **Ensure Complete Dissolution:** Vortex the solution vigorously. If necessary, place the vial in an ultrasonic water bath for several minutes until the solution is clear and all particulate matter has dissolved.[3][4]
- **Storage:** Aliquot the stock solution into smaller, single-use vials and store at -80°C.[3]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

- **Thaw Stock Solution:** Thaw a single aliquot of your **A-1155463** DMSO stock solution at room temperature.

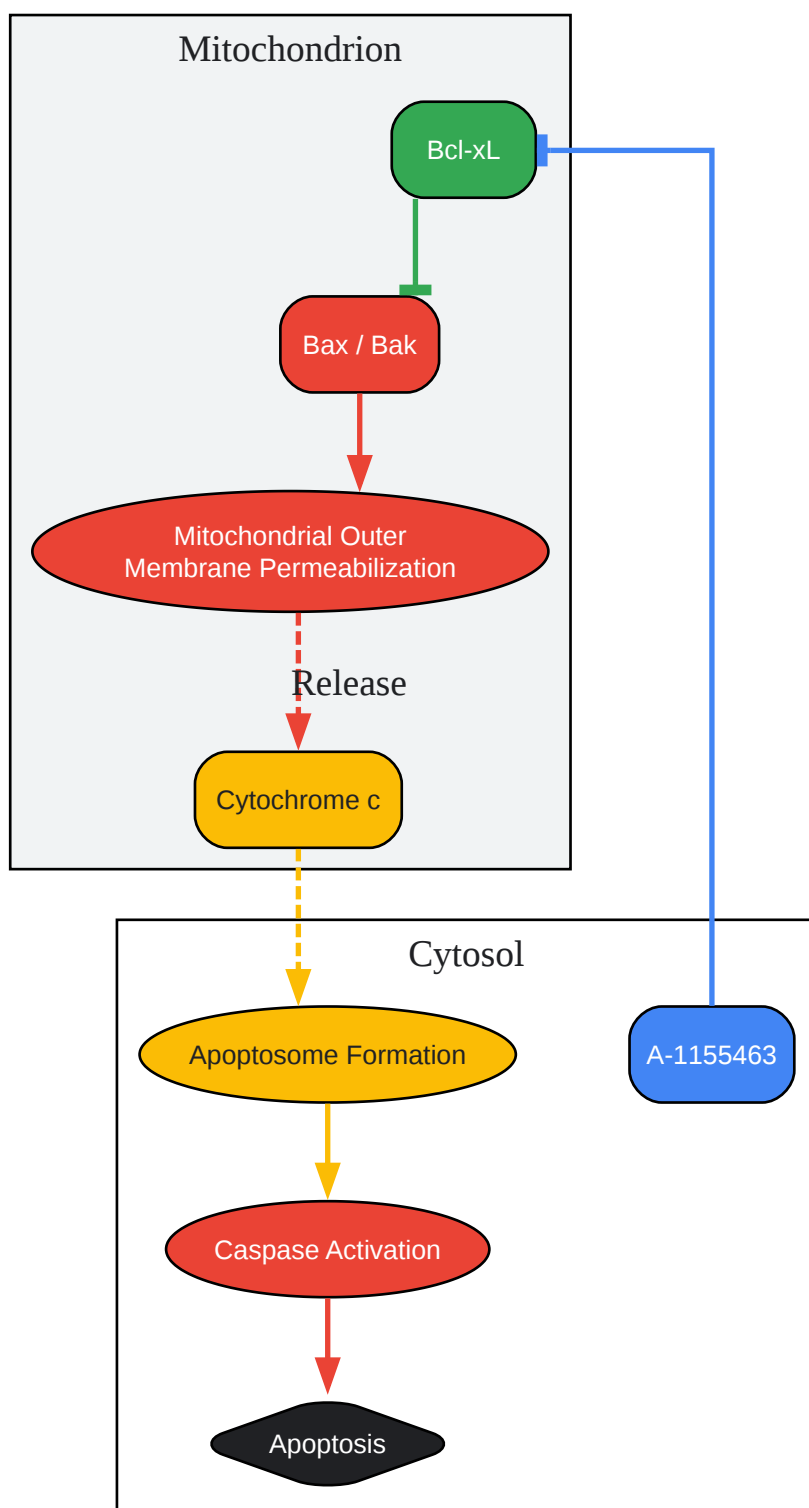
- Prepare Intermediate Dilution (Optional but Recommended): To minimize the risk of precipitation, first create an intermediate dilution of your compound in pre-warmed (37°C) cell culture medium.
- Prepare Final Working Solution: Perform a final dilution of the stock or intermediate solution into your cell culture plates containing cells and medium. Ensure the final DMSO concentration does not exceed 0.5%.^[6]
 - Example: To achieve a final concentration of 100 nM **A-1155463** in 1 mL of medium from a 10 mM stock:
 - The final DMSO concentration will be 0.01%, which is well-tolerated.
 - Add 0.1 µL of the 10 mM stock solution to 1 mL of cell culture medium.
- Control Group: Always include a vehicle control in your experiments, which consists of cells treated with the same final concentration of DMSO as your experimental groups.^[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound won't dissolve in DMSO	1. DMSO has absorbed moisture. 2. Compound concentration is too high.	1. Use a fresh, unopened bottle of anhydrous DMSO. [1]2. Gently warm the solution to 37°C and/or use an ultrasonic bath.[3] If it still doesn't dissolve, prepare a more dilute stock solution.
Precipitate forms in culture medium	1. Poor aqueous solubility. 2. Final DMSO concentration is too low to maintain solubility. 3. Rapid dilution shock.	1. Ensure the final concentration of A-1155463 is within its working range (e.g., nM to low µM). 2. Add the DMSO stock dropwise to the medium while stirring.[6] 3. Perform serial dilutions in the culture medium.
Observed cytotoxicity in vehicle control	1. Final DMSO concentration is too high. 2. Cell line is particularly sensitive to DMSO.	1. Ensure the final DMSO concentration is $\leq 0.5\%$.[6] 2. Perform a dose-response experiment with DMSO alone to determine the maximum tolerable concentration for your specific cell line. For sensitive cells, aim for $< 0.1\%$.[7]

Signaling Pathway and Mechanism of Action

A-1155463 selectively inhibits the anti-apoptotic protein Bcl-xL. This prevents Bcl-xL from binding to and inactivating the pro-apoptotic proteins Bax and Bak, leading to the initiation of the intrinsic apoptosis pathway.



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